

Essential Safety and Handling Protocols for Tofacitinib Metabolite-1

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Compound of Interest

Compound Name: Tofacitinib metabolite-1

Cat. No.: B1651525

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Disclaimer: Specific safety data for **Tofacitinib metabolite-1** is not readily available. The following guidance is based on the safety protocols for the parent compound, Tofacitinib Citrate. It is presumed that the metabolite will have a similar hazard profile, and therefore, similar handling precautions should be observed.

Researchers and laboratory personnel must adhere to stringent safety protocols when handling **Tofacitinib metabolite-1** to mitigate potential health risks. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this compound.

Hazard Identification and Personal Protective Equipment

Tofacitinib Citrate is classified with multiple hazards, including being harmful if swallowed, causing skin and serious eye irritation, and potentially causing respiratory irritation.^{[1][2]} It is also suspected of damaging fertility or the unborn child.^[1] Therefore, a comprehensive personal protective equipment (PPE) strategy is crucial.

Hazard Class	Description
Acute Oral Toxicity	Category 4: Harmful if swallowed.[3]
Skin Irritation	Category 2: Causes skin irritation.[4]
Eye Irritation	Category 2A: Causes serious eye irritation.[4]
Reproductive Toxicity	Category 1B: Suspected of damaging fertility or the unborn child.[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3: May cause respiratory system irritation.[4]
Physical Hazard	Combustible Dust.[3]

Personal Protective Equipment (PPE)	Standard/Specification
Eye and Face Protection	Tightly fitting safety goggles with side-shields or a face shield. Approved under NIOSH (US) or EN 166 (EU).[1][4]
Skin Protection	Gloves: Impervious, protective gloves (e.g., Nitrile). Double gloving is recommended. Gloves must be inspected before use and removed without touching the outer surface. Must meet EN374, ASTM F1001 or international equivalent. [3][5] Clothing: Impervious, protective clothing to prevent skin exposure. Consider disposable clothing. Must meet EN13982, ANSI 103 or international equivalent.[3][5]
Respiratory Protection	A NIOSH/MSHA-approved respirator should be used if engineering controls are insufficient or if irritation is experienced. For high airborne contaminant concentrations, positive-pressure supplied air respirators may be necessary. Respirators must meet EN136, EN143, ASTM F2704-10 or international equivalent.[1][3]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **Tofacitinib metabolite-1** is essential to minimize exposure and ensure a safe laboratory environment.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area.[\[1\]](#)[\[4\]](#)
- The use of a chemical fume hood or other local exhaust ventilation is highly recommended to control airborne contaminants.[\[1\]](#)[\[3\]](#)
- Ensure an emergency eye wash station is readily available.

2. Donning Personal Protective Equipment (PPE):

- Before handling the compound, put on all required PPE as detailed in the table above.

3. Compound Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[4\]](#)
- Prevent dust formation and inhalation.[\[1\]](#)
- When weighing the solid compound, do so in a containment device such as a fume hood.
- For dissolution, add the solvent to the compound slowly to avoid splashing.

4. Post-Handling Procedures:

- After handling, wash hands and any exposed skin thoroughly after removing PPE.[\[5\]](#)[\[6\]](#)
- Clean equipment and work surfaces with a suitable detergent or solvent after use.

5. Storage:

- Store in a locked, properly labeled, and tightly closed container at room temperature.[\[3\]](#)[\[7\]](#)
- Keep away from heat, sparks, and flames.[\[3\]](#)

Accidental Release and Exposure Measures

In the event of a spill or exposure, immediate action is critical.

Situation	Response Protocol
Spill	Contain the source of the spill if safe to do so. For dry spills, use a damp cloth or a filtered vacuum to collect the material, avoiding dust generation. Place the waste in a labeled, sealed container for disposal. Clean the spill area thoroughly. [5] [6]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Get medical attention if symptoms occur. [4] [7]
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention. [2] [4] [7]
Inhalation	Remove the individual to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration. Seek immediate medical attention. [2] [4] [8]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Seek immediate medical attention. [7] [8]

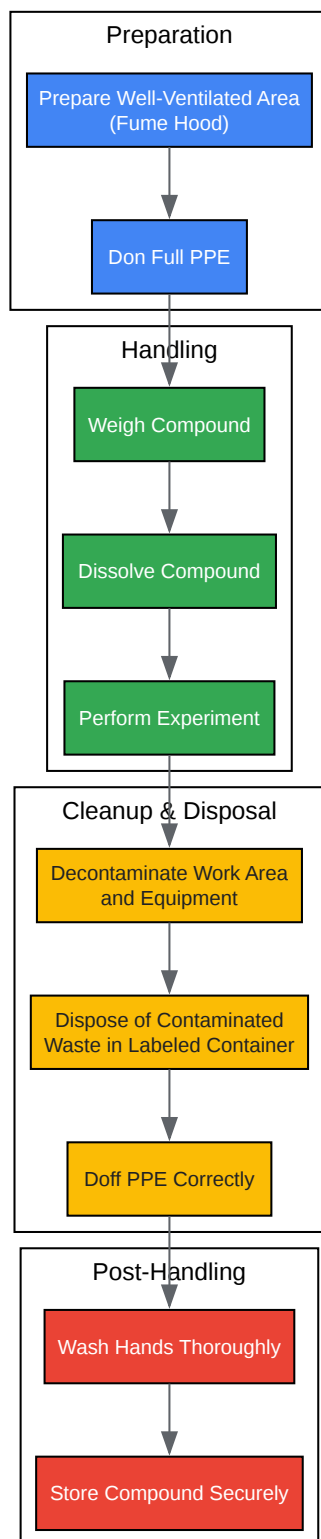
Disposal Plan

All waste materials contaminated with **Tofacitinib metabolite-1** must be treated as hazardous waste.

- **Contaminated Materials:** All disposable PPE (gloves, lab coats, etc.), cleaning materials, and any other items that have come into contact with the compound should be collected in a designated, labeled, and sealed hazardous waste container.
- **Unused Compound:** Dispose of the unused compound in accordance with local, regional, and national regulations for hazardous chemical waste. Do not allow the product to enter drains, other waterways, or soil.[\[4\]](#)
- **Containers:** Empty containers should be disposed of as hazardous waste.

Experimental Workflow for Safe Handling

Safe Handling and Disposal Workflow for Tofacitinib Metabolite-1

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